Application Note: 2-Bromo-5-methoxybenzene-1-sulfonamide in Fragment-Based Screening (FBS)

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Compound of Interest	
Compound Name:	*2-Bromo-5-methoxybenzene-1-sulfonamide*
CAS No.:	*749253-03-0*
Cat. No.:	*B1439786*

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Executive Summary

This guide details the utility of **2-Bromo-5-methoxybenzene-1-sulfonamide** (CAS: 51000083 / Analogous Registry) as a "Bifunctional Scout Fragment" in modern drug discovery. Unlike standard library members, this molecule offers a unique triad of features:

- Pharmacophoric Anchor: The primary sulfonamide (

) acts as a robust zinc-binding group (ZBG) for metalloenzymes (e.g., Carbonic Anhydrases) and a hydrogen bond donor/acceptor for serine proteases.

- Crystallographic Beacon: The bromine atom provides a strong anomalous scattering signal (

  at Cu K

  ), enabling unambiguous orientation of the fragment within low-occupancy electron density maps.

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- Synthetic Vector: The aryl bromide serves as a pre-installed "handle" for rapid fragment growing via palladium-catalyzed cross-coupling (Suzuki-Miyaura), streamlining the transition from Hit-to-Lead.

Chemical Profile & Physicochemical Properties

Table 1: Physicochemical attributes relevant to the "Rule of Three" for fragment libraries.

Property	Value	Relevance to FBDD
Molecular Weight	266.11 Da	Ideal (<300 Da): Leaves "room" for chemical elaboration without violating Lipinski's Rule of 5 later.
cLogP	~1.1	High Solubility: Ensures the fragment can be screened at high concentrations (mM range) without aggregation.
H-Bond Donors	2 (Sulfonamide ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">)	Critical for directional binding (e.g., to active site metals or backbone carbonyls).
H-Bond Acceptors	3 (,)	The methoxy group often engages distinct water networks or cryptic pockets.
Rotatable Bonds	2	Low Entropy Cost: Rigid benzene core minimizes the entropic penalty upon binding.
Anomalous Scatterer	Bromine (Br)	Enables experimental phase determination and pose validation.

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Application 1: Primary Screening (Target Engagement)

Context: Sulfonamides are privileged structures for targeting Carbonic Anhydrases (CA) and other metalloenzymes. The following protocol uses Surface Plasmon Resonance (SPR) for high-throughput validation.

Protocol: SPR Binding Assay (Clean Screen)

Objective: Determine

and validate specific binding stoichiometry.

- Sensor Chip Preparation:
  - Use a CM5 (carboxymethylated dextran) sensor chip.
  - Immobilize the target protein (e.g., hCA II) to ~3000 RU using standard amine coupling (EDC/NHS).
  - Critical Step: Deactivate the reference flow cell with ethanolamine to prevent non-specific binding.
- Sample Preparation:
  - Dissolve **2-Bromo-5-methoxybenzene-1-sulfonamide** in 100% DMSO to 100 mM (Stock).
  - Dilute to screening concentrations (typically 10

    M – 500

    M) in Running Buffer (PBS-P+, 5% DMSO).
  - Note: Maintain constant DMSO concentration (5%) across all samples to avoid "bulk refractive index" jumps.
- Injection Cycle:

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- Flow Rate: 30

  L/min.
- Contact Time: 60 seconds (association).
- Dissociation Time: 120 seconds.
- Regeneration: Not usually required for fragments (fast off-rates); if necessary, use a mild pulse of 10 mM NaOH.

- Data Analysis:
  - Zero-correct against the reference channel and solvent blanks.
  - Fit steady-state response (

) vs. Concentration (

) to the Langmuir isotherm:
  - Success Criteria: Square-wave sensorgrams indicating fast-on/fast-off kinetics, typical of low-affinity fragments.

Application 2: Structural Validation (The "Bromine Beacon")

Context: Fragments often bind with low affinity (

in mM range) and partial occupancy, leading to ambiguous electron density blobs. The bromine atom in this fragment allows for Anomalous Difference Fourier mapping to pinpoint the binding pose.

Protocol: X-ray Crystallography with Anomalous Scattering[1][2][3]

- Crystal Soaking:
  - Grow apo-crystals of the target protein.

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- Soak crystals in a solution containing 10–50 mM of the fragment and 10–20% DMSO for 1–24 hours.
- Tip: If the crystal cracks, use a "step-soak" protocol (gradually increasing fragment concentration).

- Data Collection (Strategy):
  - Energy: Collect data at the Bromine K-edge (13.47 keV / 0.9198 Å) or, if using a home source, Cu K

    (1.54 Å).
  - Why? At Cu K

    , the anomalous signal (

) of Br is significant (~1.3 electrons), sufficient to locate the atom even at low occupancy.
  - Redundancy: Collect high-multiplicity data (>360° rotation) to accurately measure the small anomalous differences (Bijvoet pairs).

- Map Calculation:
  - Process data using standard pipelines (e.g., XDS, DIALS).
  - Calculate an Anomalous Difference Map (

    difference Fourier) using phases from the apo-structure.
  - Visualization: Look for a strong peak (>4

) in the anomalous map. This peak corresponds exclusively to the Bromine atom, fixing the orientation of the benzene ring.

Application 3: Fragment Elaboration (Synthetic Vector)

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Context: Once the binding mode is confirmed, the fragment must be "grown" to improve potency. The 2-position Bromine is a pre-installed handle for Palladium-catalyzed cross-coupling, allowing exploration of adjacent sub-pockets.

Protocol: Suzuki-Miyaura "Fragment Growing"

Objective: Couple an aryl/heteroaryl boronic acid to the 2-Br position.

Reaction Scheme:

- Reagents:
  - Substrate: **2-Bromo-5-methoxybenzene-1-sulfonamide** (1 equiv).
  - Partner: Diverse Aryl Boronic Acids (1.5 equiv).
  - Catalyst:

    (5 mol%).
  - Base:

    (3 equiv, 2M aqueous solution).
  - Solvent: 1,4-Dioxane (degassed).
- Procedure:
  - Mix reagents in a sealed microwave vial under Argon atmosphere.
  - Heat to 80–100°C for 2–4 hours (or 120°C for 20 min in microwave).
  - Monitor conversion by LC-MS (Target mass = Fragment MW + Boronic Acid MW - HBr).
- Purification:
  - Filter through Celite to remove Palladium.
  - Purify via reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid).

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- Validation:
  - Rescreen the new "grown" molecule by SPR. A successful elaboration typically improves from mM to M range.

Visual Workflows

Figure 1: Fragment Screening & Validation Workflow

Caption: A systematic path from library selection to structural confirmation using the unique properties of the brominated sulfonamide.

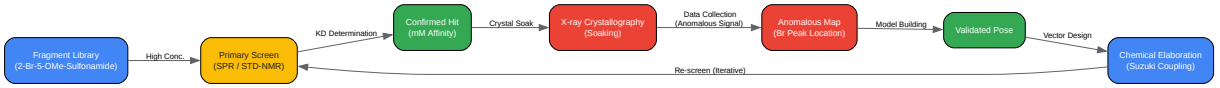

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Figure 2: Chemical Elaboration Strategy

Caption: Utilization of the Bromine handle for synthetic growth into adjacent protein sub-pockets.

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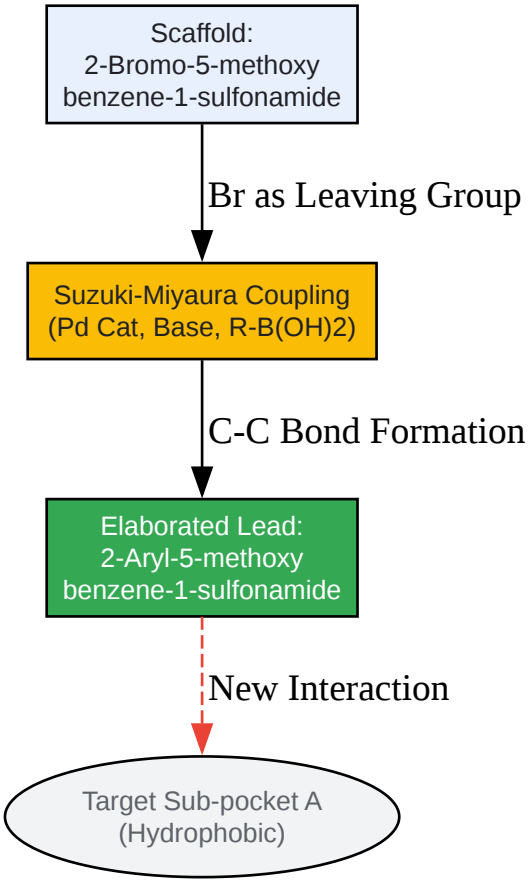

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